

In-Depth Technical Guide: 2-Chloro-2',4'-Dibromoacetophenone

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Compound of Interest

Compound Name: 2-CHLORO-2',4'-
DIBromoacetophenone

Cat. No.: B14052621

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A Mechanistic and Methodological Blueprint for Drug Development Professionals

Executive Summary & Chemical Identity

2-Chloro-2',4'-dibromoacetophenone (IUPAC: 2-chloro-1-(2,4-dibromophenyl)ethanone) is a highly reactive α -haloketone utilized extensively as an electrophilic building block in organic synthesis and medicinal chemistry.

Database Ambiguity Note: Chemical database registries frequently index CAS number 170894-53-8 under the name **2-chloro-2',4'-dibromoacetophenone**[1]. However, due to structural isomerism and nomenclature overlaps in chemical catalogs, this exact CAS number is also widely cross-referenced by several commercial vendors to its isomer, 2-bromo-1-(2,4-dichlorophenyl)ethanone[2]. For the scope of this technical whitepaper, we focus exclusively on the chloro-dibromo derivative, profiling its mechanistic utility and synthetic applications.

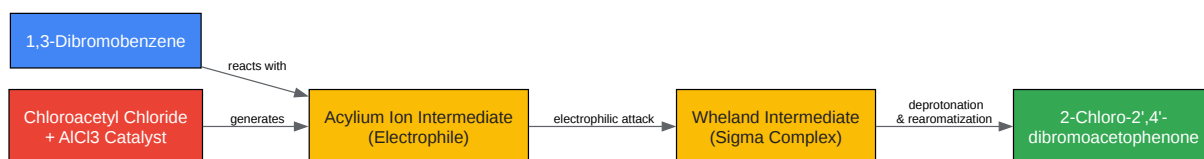
Quantitative Physicochemical Profile

To facilitate experimental planning, the foundational quantitative properties of **2-chloro-2',4'-dibromoacetophenone** are summarized below:

Property	Value / Description
IUPAC Name	2-chloro-1-(2,4-dibromophenyl)ethanone
Primary CAS Number	170894-53-8[1]
Molecular Formula	C ₈ H ₅ Br ₂ ClO
Molecular Weight	312.39 g/mol
Structural Class	α -Haloacetophenone
Hydrogen Bond Donors	0
Hydrogen Bond Acceptors	1 (Carbonyl Oxygen)
Reactivity Profile	Strong bifunctional electrophile; Lachrymator

Mechanistic Profiling: Synthetic Pathway

The de novo synthesis of **2-chloro-2',4'-dibromoacetophenone** is achieved via the Friedel-Crafts Acylation of 1,3-dibromobenzene using chloroacetyl chloride. This reaction relies on the generation of a highly reactive acylium ion intermediate[3].



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Fig 1: Friedel-Crafts acylation mechanism for **2-chloro-2',4'-dibromoacetophenone** synthesis.

Experimental Protocol 1: Friedel-Crafts Acylation

This protocol is designed as a self-validating system to ensure regiochemical control and maximum yield.

Step 1: Electrophile Activation (Complexation) Suspend anhydrous Aluminum Chloride (AlCl_3 , 1.1 equiv) in anhydrous dichloromethane (DCM) under an inert argon atmosphere at 0 °C. Add chloroacetyl chloride (1.05 equiv) dropwise.

- **Causality:** The generation of the acylium ion is highly exothermic, necessitating strict thermal control (0 °C) to prevent solvent boiling and degradation. A stoichiometric excess (>1.0 equiv) of AlCl_3 is strictly required; unlike alkylations, the resulting ketone product possesses a basic carbonyl oxygen that forms a stable Lewis acid-base complex with AlCl_3 , permanently removing it from the catalytic cycle[4][5].

Step 2: Aromatic Substitution Slowly introduce 1,3-dibromobenzene (1.0 equiv) to the activated complex. Allow the reaction to warm to room temperature and stir for 4 hours.

- **Causality:** The regiochemistry of the attack is governed by the ortho/para-directing effects of the existing bromine atoms. The acylium ion attacks the electron-rich position that is para to one bromine and ortho to the other, minimizing steric hindrance while maximizing resonance stabilization of the Wheland intermediate[3].

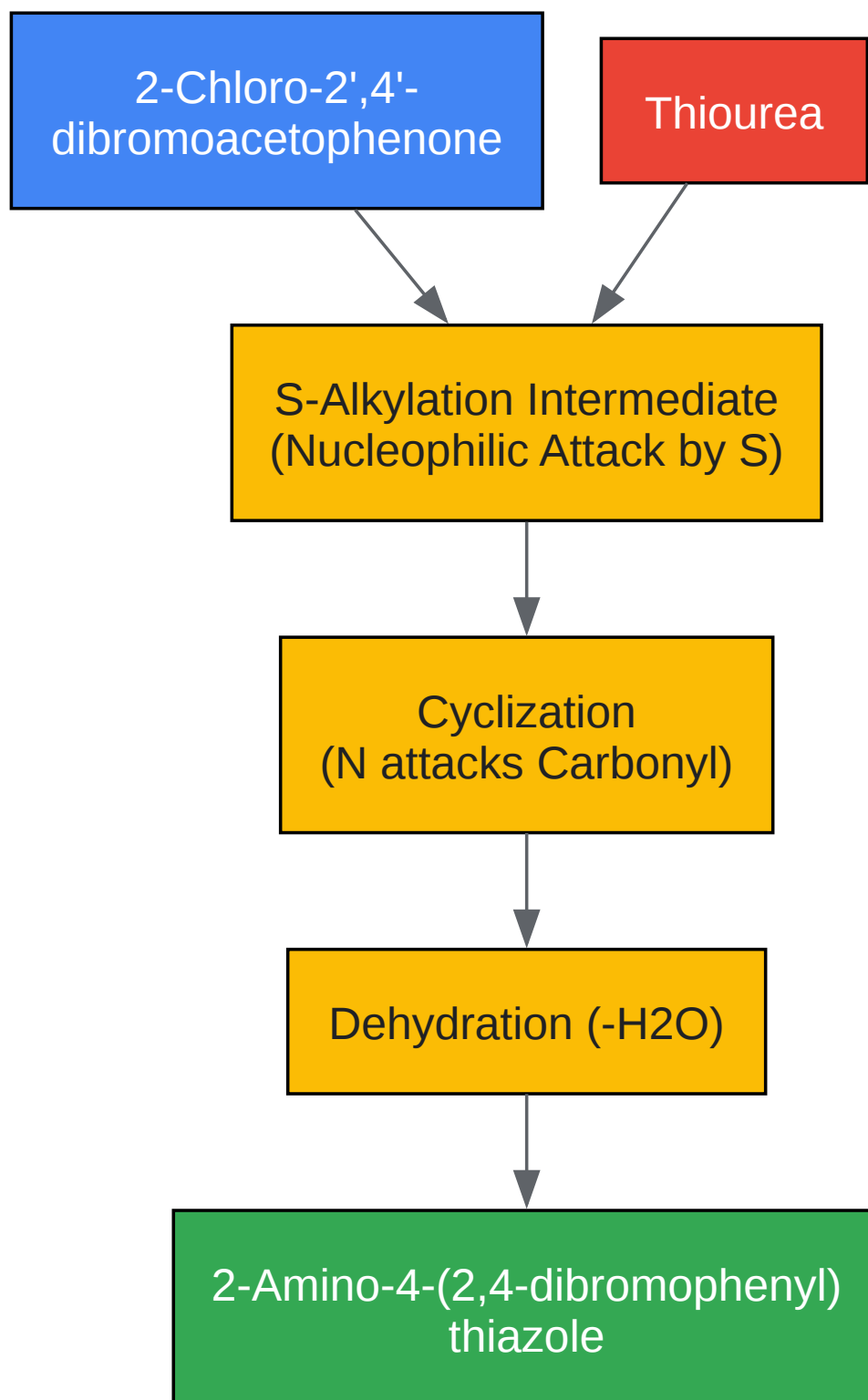
Step 3: Quenching & Validation Carefully pour the reaction mixture over a slurry of crushed ice and concentrated HCl.

- **Causality:** The highly acidic aqueous quench serves a dual purpose: it safely neutralizes unreacted AlCl_3 and hydrolyzes the robust aluminum-ketone complex, liberating the free **2-chloro-2',4'-dibromoacetophenone** into the organic layer[5].
- **Validation Checkpoint:** Monitor the separated organic layer via Thin Layer Chromatography (TLC) using a Hexane:Ethyl Acetate (9:1) mobile phase. The disappearance of the 1,3-dibromobenzene spot and the emergence of a highly UV-active, lower R_f spot confirms successful conversion. Final structural validation should be conducted via $^1\text{H-NMR}$, looking for the characteristic singlet at ~4.7 ppm corresponding to the α -chloro protons ($-\text{CH}_2\text{Cl}$).

Applications in Drug Development: Heterocyclic Synthesis

In medicinal chemistry, α -haloketones like **2-chloro-2',4'-dibromoacetophenone** are privileged precursors for the construction of pharmacologically active heterocycles, most

notably through the Hantzsch Thiazole Synthesis[6][7].



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Fig 2: Hantzsch thiazole synthesis pathway utilizing **2-chloro-2',4'-dibromoacetophenone**.

Experimental Protocol 2: Hantzsch Thiazole Condensation

Step 1: S-Alkylation Dissolve **2-chloro-2',4'-dibromoacetophenone** (1.0 equiv) and thiourea (1.1 equiv) in absolute ethanol. Heat the mixture to reflux (78 °C) for 2 hours.

- Causality: The α -carbon of the haloketone is exceptionally electrophilic due to the combined electron-withdrawing effects of the adjacent carbonyl group and the chlorine atom. The sulfur atom in thiourea acts as a "soft" nucleophile, selectively attacking this α -carbon to displace the chloride leaving group, thereby forming an S-alkyl isothiuronium intermediate[6][8].

Step 2: Cyclization & Dehydration Maintain reflux. As the S-alkylation completes, the proximal nitrogen atom of the thiourea moiety undergoes an intramolecular nucleophilic attack on the highly polarized ketone carbonyl, forming a cyclic hemiaminal intermediate. Subsequent acid-catalyzed dehydration (loss of H₂O) drives the formation of the fully aromatic thiazole ring[6][7].

Step 3: Isolation & Validation Cool the reaction to room temperature. The product typically precipitates as a hydrochloride salt. Neutralize with saturated aqueous NaHCO₃ to liberate the free base.

- Validation Checkpoint: Filter and wash the resulting solid. Purity and identity must be validated via LC-MS (identifying the [M+H]⁺ peak with the distinct isotopic signature of two bromine atoms) and ¹³C-NMR (verifying the appearance of the characteristic thiazole C5-H carbon signal at ~105 ppm).

Safety, Handling, & Toxicology

As an α -haloacetophenone, **2-chloro-2',4'-dibromoacetophenone** is a potent lachrymator and vesicant.

- Mechanistic Toxicology: The compound induces severe eye and respiratory irritation by acting as an alkylating agent. It covalently modifies nucleophilic cysteine residues on the TRPA1 ion channels present in sensory nerve endings, triggering an acute pain and tearing response.

- Handling Requirements: All manipulations must be performed inside a certified chemical fume hood using appropriate PPE (nitrile gloves, safety goggles, and lab coat). Contaminated glassware should be quenched with a mild base or an amine solution (e.g., dilute ammonia or ethanolamine) to deactivate the electrophilic α -carbon prior to standard washing.

References

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